

# Technical Guide: Solubility Profile of para-methyl 4-anilino-1-boc-piperidine

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## Compound of Interest

Compound Name: *Para-methyl 4-anilino-1-boc-piperidine*

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This technical guide provides a comprehensive overview of the available solubility data for **para-methyl 4-anilino-1-boc-piperidine**. Due to the compound's primary role as a chemical intermediate in the synthesis of fentanyl-related compounds, publicly available data on its physicochemical properties are limited.<sup>[1]</sup> This document collates the existing quantitative solubility information and presents a detailed, generalized experimental protocol for its determination.

## Quantitative Solubility Data

The solubility of **para-methyl 4-anilino-1-boc-piperidine** has been determined in several common organic solvents. For comparative purposes, the table below includes solubility data for the ortho- and meta-isomers, as well as the parent compound, 4-anilino-1-boc-piperidine.

Compound	Solvent	Solubility (mg/mL)
para-methyl 4-anilino-1-boc-piperidine	DMF	10[1]
DMSO	1[1]	
Ethanol	2[1]	
ortho-methyl 4-anilino-1-boc-piperidine	DMF	20[2]
DMSO	10[2]	
Ethanol	20[2]	
meta-methyl 4-anilino-1-boc-piperidine	DMF	1[3]
DMSO	Slightly soluble[3]	
Ethanol	Slightly soluble[3]	
4-anilino-1-boc-piperidine	DMF	15[4]
DMSO	25[4]	
Ethanol	25[4]	
Ethanol:PBS (pH 7.2) (1:1)	0.5[4]	

## Experimental Protocol: Equilibrium Solubility Determination via Shake-Flask Method

The following is a detailed protocol for determining the equilibrium solubility of a compound such as **para-methyl 4-anilino-1-boc-piperidine**. This method is based on the widely accepted shake-flask technique.[5][6]

## Materials and Equipment

- Vials with screw caps

- Thermostatic shaker
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Analytical balance
- The compound of interest (**para-methyl 4-anilino-1-boc-piperidine**)
- Selected solvents

## Procedure

- Preparation of Saturated Solutions:
  - Add an excess amount of solid **para-methyl 4-anilino-1-boc-piperidine** to a series of vials. The presence of undissolved solid is crucial to ensure that equilibrium is reached.
  - Add a known volume (e.g., 2 mL) of the selected solvent to each vial.
  - Securely cap the vials.
- Equilibration:
  - Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25°C or 37°C).
  - Agitate the samples for a predetermined period (e.g., 24-48 hours) to allow the system to reach equilibrium.
- Phase Separation:
  - After the equilibration period, allow the vials to stand undisturbed at the same temperature for at least 2 hours to permit the settling of undissolved solid.

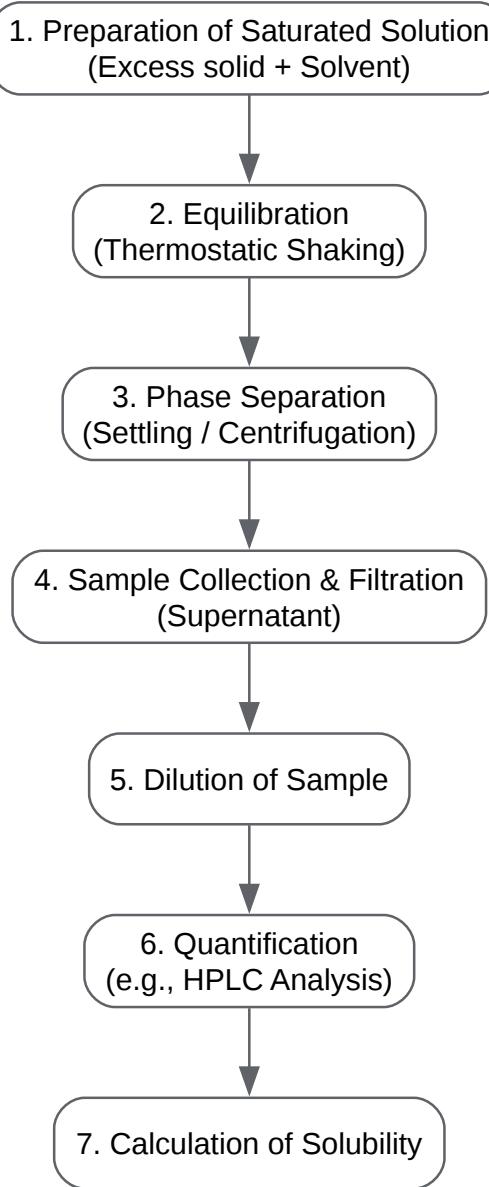
- Alternatively, centrifuge the vials to facilitate the separation of the solid and liquid phases.
- Sample Collection and Preparation:
  - Carefully withdraw an aliquot of the supernatant using a syringe.
  - Immediately filter the aliquot through a syringe filter into a clean vial to remove any remaining solid particles.
  - Accurately dilute the filtered saturate solution with the appropriate solvent to a concentration suitable for the chosen analytical method.
- Quantification:
  - Analyze the diluted sample using a pre-calibrated HPLC method to determine the concentration of the dissolved compound.
- Calculation:
  - Calculate the solubility using the measured concentration and the dilution factor. The result can be expressed in units such as mg/mL or mol/L.

## Visualizations

### Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **para-methyl 4-anilino-1-boc-piperidine** using the shake-flask method.

## Experimental Workflow for Shake-Flask Solubility Determination

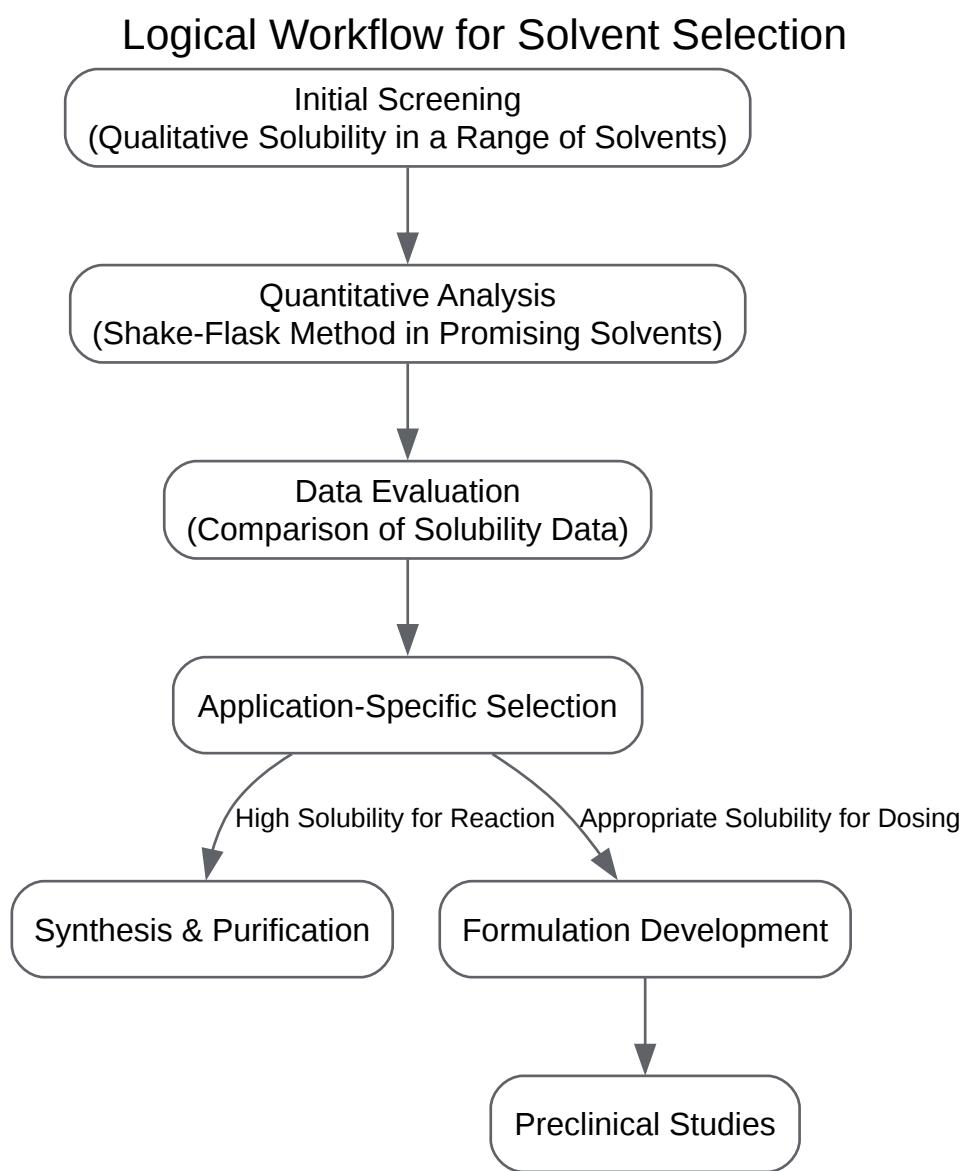


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Caption: Workflow for determining equilibrium solubility.

## Logical Workflow for Solvent Selection in Drug Development

As **para-methyl 4-anilino-1-boc-piperidine** is a precursor for pharmacologically active compounds, understanding its solubility is crucial for synthesis and formulation. The following diagram outlines the logical workflow for solvent selection.



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Caption: Solvent selection workflow in drug development.

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